

Decyl Oleate: A Biodegradable Lubricant for Sustainable Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Decyl octadec-9-enoate*

Cat. No.: *B15147439*

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Introduction

Decyl oleate, the ester of decyl alcohol and oleic acid, is a versatile compound with significant potential as a biodegradable lubricant. Its favorable properties, including good lubricity, low viscosity, and inherent biodegradability, make it an attractive alternative to conventional mineral oil-based lubricants in a variety of applications.^{[1][2][3]} This document provides detailed application notes and experimental protocols for researchers, scientists, and drug development professionals interested in evaluating and utilizing decyl oleate as a biodegradable lubricant.

Physicochemical Properties

Decyl oleate is a clear, slightly yellowish liquid at room temperature.^[2] Its chemical and physical properties are summarized in the table below.

Property	Value	Test Method
Chemical Formula	C ₂₈ H ₅₄ O ₂	-
Molecular Weight	422.73 g/mol	-
Appearance	Clear, colorless to pale yellow liquid	Visual
Kinematic Viscosity @ 40°C	~10-15 cSt	ASTM D445
Kinematic Viscosity @ 100°C	~3-5 cSt	ASTM D445
Pour Point	2.8 °C	ASTM D97
Solubility	Practically insoluble in water; miscible with ethanol, methylene chloride, and light petroleum. [1]	-

Performance Data

The performance of decyl oleate as a biodegradable lubricant has been evaluated through various standard tests. The following tables summarize key performance data.

Biodegradability

The ready biodegradability of decyl oleate is a key attribute for its use as an environmentally friendly lubricant. While specific data for decyl oleate is not readily available in the public domain, data from structurally similar esters provides a strong indication of its performance.

Test Parameter	Result	Test Method
Biodegradation	86% after 28 days*	OECD 301F

*Data based on a structurally similar substance: triesters of trimethylolpropane with C16-18 and C18 unsaturated fatty acids.

Lubricity

Decyl oleate exhibits good lubricating properties, reducing friction and wear between moving surfaces.[1][2][3] The four-ball wear test is a standard method to evaluate the anti-wear properties of lubricants.

Test Parameter	Result	Test Method
Wear Scar Diameter	0.451 mm*	ASTM D4172

*Data based on a chemically similar oleate ester, Neopentylglycol Dioleate (NPGDO), as a proxy for decyl oleate to provide a representative value for oleate esters.[4]

Oxidative Stability

The oxidative stability of a lubricant is crucial for its service life. The Rancimat method is an accelerated aging test used to determine the oxidation stability of oils and fats.

Test Parameter	Result	Test Method
Induction Time @ 110°C	> 8 hours*	Rancimat

*Estimated value based on the high oleic acid content of decyl oleate. Oleic acid esters are known for their good oxidative stability.

Experimental Protocols

Detailed methodologies for key experiments are provided below to enable researchers to conduct their own evaluations of decyl oleate.

Protocol 1: Determination of Ready Biodegradability (OECD 301F)

Objective: To determine the ready biodegradability of decyl oleate in an aerobic aqueous medium.

Apparatus:

- Respirometer (e.g., electrolytic respirometer)

- Incubation bottles with stoppers
- Magnetic stirrers and stir bars
- pH meter
- Source of CO₂-free air

Reagents:

- Mineral medium (as specified in OECD 301)
- Activated sludge from a domestic wastewater treatment plant (as inoculum)
- Decyl oleate (test substance)
- Sodium benzoate (readily biodegradable reference substance)
- Inhibitor for nitrification (e.g., N-allylthiourea)

Procedure:

- Preparation of Mineral Medium: Prepare the mineral medium according to the OECD 301 guideline.
- Inoculum Preparation: Collect fresh activated sludge and wash it with mineral medium. The final concentration of suspended solids in the test should be approximately 30 mg/L.
- Test Setup:
 - Prepare test bottles containing mineral medium, inoculum, and the test substance (decyl oleate) at a concentration of 100 mg/L.
 - Prepare control bottles with inoculum and mineral medium only.
 - Prepare reference bottles with inoculum, mineral medium, and sodium benzoate at 100 mg/L.
 - Add the nitrification inhibitor to all bottles.

- Incubation: Place the bottles in the respirometer and incubate at $20 \pm 1^\circ\text{C}$ in the dark with continuous stirring for 28 days.
- Measurement: The oxygen consumption is measured continuously by the respirometer.
- Calculation: The percentage of biodegradation is calculated based on the ratio of the biological oxygen demand (BOD) to the theoretical oxygen demand (ThOD) of the test substance.

Pass Level: The substance is considered readily biodegradable if the biodegradation level reaches 60% ThOD within a 10-day window during the 28-day test period.^[5]

Protocol 2: Determination of Wear Preventive Characteristics (ASTM D4172 - Four-Ball Method)

Objective: To evaluate the anti-wear properties of decyl oleate under sliding contact.

Apparatus:

- Four-Ball Wear Test Machine
- Microscope with a calibrated scale for measuring wear scars
- Test balls (steel, 12.7 mm diameter)

Reagents:

- Decyl oleate (test lubricant)
- Solvents for cleaning (e.g., heptane, acetone)

Procedure:

- Apparatus Preparation: Thoroughly clean the test balls, ball pot, and locking ring with solvents and dry them.
- Test Setup:

- Place three clean test balls in the ball pot.
- Pour the decyl oleate into the pot to a level about 3 mm above the top of the balls.
- Place the fourth ball in the chuck of the motor-driven spindle.
- Test Conditions:
 - Load: 392 N (40 kgf)
 - Speed: 1200 ± 60 rpm
 - Temperature: 75 ± 2°C
 - Duration: 60 ± 1 min
- Test Execution:
 - Assemble the ball pot onto the tester.
 - Apply the load and start the motor.
 - Maintain the specified temperature throughout the test.
- Measurement: After the test, clean the three lower balls and measure the diameter of the wear scars in two directions (parallel and perpendicular to the direction of sliding) using the microscope.
- Calculation: Calculate the average wear scar diameter for the three balls.

Protocol 3: Determination of Oxidative Stability (Rancimat Method)

Objective: To determine the oxidative stability of decyl oleate by an accelerated aging test.

Apparatus:

- Rancimat apparatus with heating block and measuring vessels

- Air pump
- Reaction vessels

Reagents:

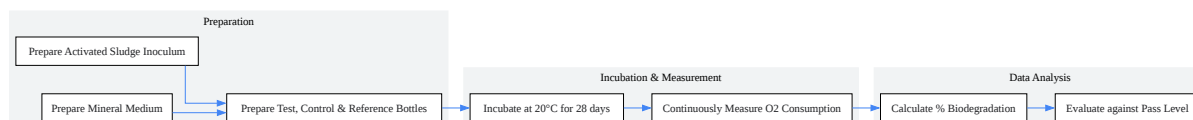
- Decyl oleate (test sample)
- Deionized water

Procedure:

- Apparatus Setup:
 - Set the temperature of the heating block (e.g., 110°C).
 - Set the air flow rate (e.g., 20 L/h).
- Sample Preparation: Weigh a precise amount of decyl oleate (e.g., 3 g) into a reaction vessel.
- Measurement:
 - Place the reaction vessel in the heating block.
 - Fill a measuring vessel with deionized water and connect it to the reaction vessel outlet.
 - Start the air flow and the measurement.
- Data Analysis: The apparatus continuously measures the conductivity of the water in the measuring vessel. The induction time is the time until a rapid increase in conductivity is detected, which indicates the formation of volatile oxidation products.

Visualizations

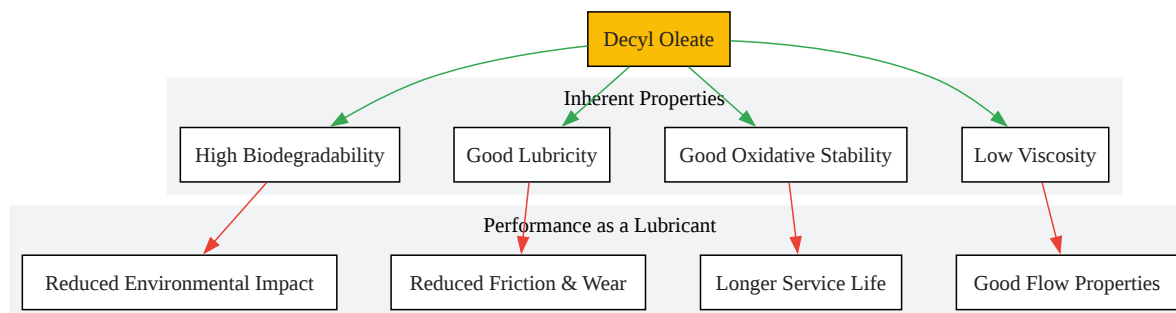
Experimental Workflow for Biodegradability Testing



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Caption: Workflow for OECD 301F Biodegradability Testing.

Logical Relationship of Decyl Oleate Properties



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Caption: Relationship between Decyl Oleate's properties and performance.

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